

# A Comparative Guide to Strontium Bromide Hydrates for Thermal Energy Storage

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## Compound of Interest

Compound Name: *Strontium bromide monohydrate*

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An objective analysis of Strontium Bromide Monohydrate vs. Hexahydrate for researchers and scientists in thermal energy storage.

The pursuit of efficient and reliable thermal energy storage (TES) systems is paramount for the advancement of renewable energy technologies and industrial waste heat recovery. Among the promising candidates for thermochemical energy storage, strontium bromide ( $\text{SrBr}_2$ ) and its hydrates have garnered significant attention. This guide provides a detailed comparison of the performance of **strontium bromide monohydrate** ( $\text{SrBr}_2 \cdot \text{H}_2\text{O}$ ) and strontium bromide hexahydrate ( $\text{SrBr}_2 \cdot 6\text{H}_2\text{O}$ ) as TES materials, supported by experimental data to aid researchers, scientists, and drug development professionals in their material selection and system design.

The primary distinction between the two hydrates lies in their operating temperature ranges and associated applications. The transition between anhydrous  $\text{SrBr}_2$  and  $\text{SrBr}_2 \cdot \text{H}_2\text{O}$  is suited for higher temperature applications, typically between  $150^\circ\text{C}$  and  $300^\circ\text{C}$ .<sup>[1][2]</sup> In contrast, the reversible reaction between  $\text{SrBr}_2 \cdot \text{H}_2\text{O}$  and  $\text{SrBr}_2 \cdot 6\text{H}_2\text{O}$  is ideal for low-temperature applications, generally below  $100^\circ\text{C}$ .<sup>[1][3][4]</sup>

## Performance Metrics: A Quantitative Comparison

The selection of a thermal energy storage material is dictated by several key performance indicators. The following table summarizes the experimentally determined properties of **strontium bromide monohydrate** and hexahydrate.

Performance Metric	Strontium Bromide Monohydrate ( $\text{SrBr}_2 \rightleftharpoons \text{SrBr}_2 \cdot \text{H}_2\text{O}$ )	Strontium Bromide Hexahydrate ( $\text{SrBr}_2 \cdot \text{H}_2\text{O} \rightleftharpoons \text{SrBr}_2 \cdot 6\text{H}_2\text{O}$ )
Energy Storage Density (Gravimetric)	291 kJ/kg (81 kWh/t)[1][2]	945 kJ/kg (theoretical), 798 kJ/kg (effective)[4][5]
Energy Storage Density (Volumetric)	-	1.99 GJ/m <sup>3</sup> (theoretical), 1.95 GJ/m <sup>3</sup> (effective)[4][5]
Charging (Dehydration) Temperature	~210°C at 5 kPa steam pressure[1][2]	Below 100°C[3][4]
Discharging (Hydration) Temperature	~180°C at 69 kPa steam pressure[1][2]	-
Specific Thermal Power (Charging)	2.5 kW/kg of $\text{SrBr}_2 \cdot \text{H}_2\text{O}$ [1][2]	-
Specific Thermal Power (Discharging)	Up to 4 kW/kg of $\text{SrBr}_2$ [1][2]	0.75 - 2 W/kg (in a packed bed reactor)[1]
Cycling Stability	Stable over 100 cycles[1]	High cyclic stability[4]
Melting Point	-	89°C[1]

## Experimental Protocols

The data presented in this guide are derived from various experimental techniques designed to characterize the thermochemical properties of materials. The primary methods employed in the cited literature include:

**Thermogravimetric Analysis (TGA):** This is a fundamental technique used to measure the change in mass of a sample as a function of temperature or time in a controlled atmosphere.

- **Sample Preparation:** Strontium bromide hexahydrate is often dried in a circulating air oven at approximately 70°C to obtain the monohydrate form.[1]
- **Experimental Conditions:**

- Monohydrate/Anhydrous System: Experiments are conducted at varying water vapor partial pressures to determine the onset temperatures for dehydration and hydration. For instance, at a heating/cooling rate of  $\pm 0.5$  K/min and a water vapor partial pressure of 19 kPa, the dehydration onset was 211°C and hydration onset was 158°C.[1]
- Hexahydrate/Monohydrate System: Cyclic stability is assessed by subjecting the material to consecutive dehydration and hydration cycles. For example, dehydration at 80°C in a dry nitrogen flow followed by hydration at a specific temperature and humidity.[5]

Lab-Scale Reactor Testing: To evaluate the performance under more realistic conditions, kilogram-scale packed bed reactors are utilized.

- Setup: A fixed bed of the strontium bromide hydrate is subjected to controlled flows of humid or dry air to simulate charging and discharging cycles.
- Measurements: Temperature, pressure, and mass flow rates are continuously monitored to determine thermal power output and energy storage capacity. For the monohydrate/anhydrous system, a 1 kW scale lab unit has been successfully demonstrated. [1] For the hexahydrate/monohydrate system, a reactor with 400 kg of hydrated salt has been tested.[1]

## Dehydration-Hydration Cycle

The following diagram illustrates the reversible dehydration and hydration processes for both **strontium bromide monohydrate** and hexahydrate, which form the basis of their application in thermal energy storage.

Caption: Reversible dehydration and hydration cycles for strontium bromide hydrates.

## Conclusion

The choice between **strontium bromide monohydrate** and hexahydrate for thermal energy storage is fundamentally dependent on the target application's operating temperature.

- **Strontium Bromide Monohydrate** (reacting to anhydrous  $\text{SrBr}_2$ ) is a compelling candidate for high-power, high-temperature applications such as industrial waste heat recovery and

integration with concentrating solar power plants. Its high specific thermal power and good cycling stability are significant advantages in this domain.[1][2]

- Strontium Bromide Hexahydrate (reacting to monohydrate) is well-suited for low-temperature applications, including residential heating and solar thermal energy storage.[3][4] Its high theoretical energy density is a key feature for compact storage solutions. However, its melting point of 89°C needs to be carefully considered in system design to avoid phase change issues.[1]

Further research into composite materials, such as incorporating graphite to enhance thermal conductivity, may help to overcome some of the current limitations and improve the overall performance of both strontium bromide hydrate systems.[6] Ultimately, a thorough understanding of the material properties and reaction kinetics presented in this guide is crucial for the successful development and implementation of strontium bromide-based thermochemical energy storage technologies.

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